

chemical structure and properties of butyl rubber

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An In-depth Technical Guide to the Chemical Structure and Properties of **Butyl Rubber**

Introduction

Butyl rubber, also known as isobutylene-isoprene rubber (IIR), is a synthetic elastomer valued for its unique properties, including excellent impermeability to gases and moisture, high damping, and good resistance to heat, weathering, and chemicals.^{[1][2]} It is a copolymer primarily composed of isobutylene with a small amount of isoprene, typically 1-2%.^{[1][3]} The isoprene units introduce double bonds, which are crucial for vulcanization (cross-linking).^{[1][4]} Developed in 1937, **butyl rubber** has become an essential material in numerous applications, from tire inner liners to pharmaceutical stoppers and protective equipment.^{[1][5]} This guide provides a comprehensive technical overview of the chemical structure, synthesis, properties, and characterization of **butyl rubber** for researchers, scientists, and drug development professionals.

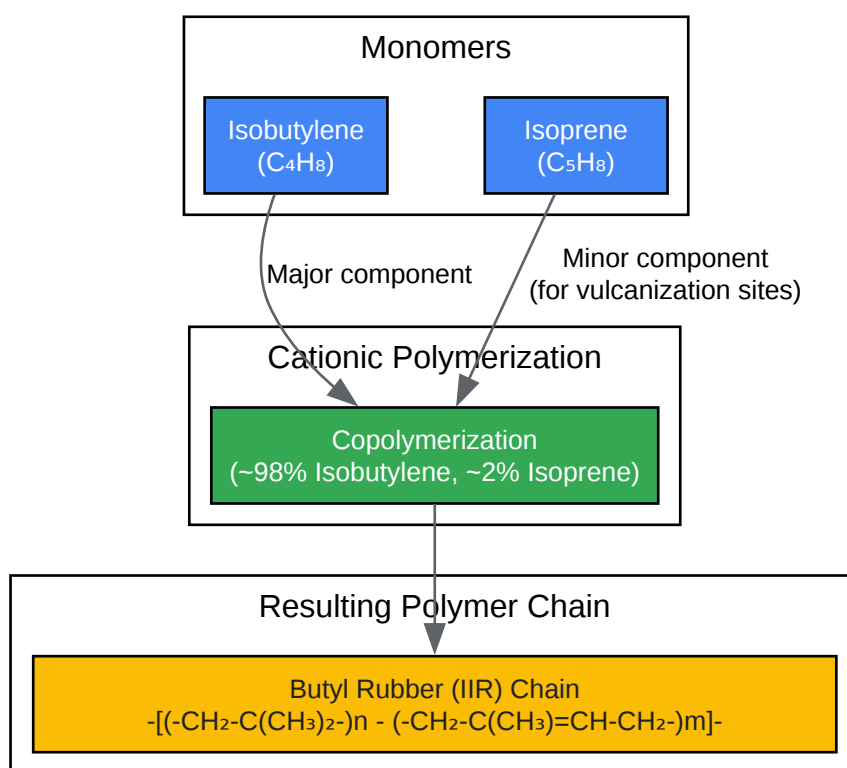
Chemical Structure and Synthesis

Butyl rubber is a random copolymer of isobutylene (about 98%) and isoprene (about 2%).^[5] ^[6] The isobutylene provides a saturated and flexible polymer backbone, which is key to many of **butyl rubber**'s characteristic properties, such as its low gas permeability and chemical resistance.^[1] The small percentage of isoprene units introduces sites of unsaturation (double bonds) that allow for cross-linking through vulcanization, a process that enhances the rubber's strength and elasticity.^{[1][4]}

Monomers and Polymer Structure

The primary monomer, isobutylene (2-methylpropene), has a chemical formula of C_4H_8 .^[4] The comonomer, isoprene (2-methyl-1,3-butadiene), has a chemical formula of C_5H_8 .^[4] The incorporation of isoprene into the polyisobutylene chain is typically in the 1,4-addition configuration.^{[2][4]}

Chemical Structure of Butyl Rubber Monomers and Polymer



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Caption: Monomers and resulting polymer structure of **butyl rubber**.

Synthesis: Cationic Polymerization

Butyl rubber is synthesized via cationic polymerization.^{[5][7]} This process is typically carried out at very low temperatures (-100 to -90 °C) in a solvent such as methyl chloride.^{[5][8]} A

Friedel-Crafts acid, like aluminum trichloride (AlCl_3), is commonly used as an initiator.[7][9] The low temperature is crucial to control the reaction rate and achieve a high molecular weight.[10]

The polymerization process can be summarized as follows:

- Initiation: The Lewis acid initiator (e.g., AlCl_3) reacts with a co-initiator (trace amounts of water) to form a proton, which then protonates an isobutylene monomer to create a stable tertiary carbocation.
- Propagation: The carbocation rapidly adds subsequent isobutylene monomers in a head-to-tail fashion. Isoprene is also incorporated into the growing polymer chain.[5]
- Chain Transfer and Termination: These reactions limit the molecular weight of the polymer.

Halogenated versions of **butyl rubber**, such as chlorobutyl (CIIR) and bromobutyl (BIIR), are produced by reacting **butyl rubber** with chlorine or bromine.[6] Halogenation provides more reactive sites for vulcanization, allowing for faster curing rates and improved compatibility with other rubbers.[6]

Properties of Butyl Rubber

The unique molecular structure of **butyl rubber** imparts a range of desirable properties.

Physical and Mechanical Properties

Butyl rubber is known for its excellent shock absorption and remains flexible over a wide temperature range.[1][5] Its high damping at ambient temperatures is a key characteristic.[2]

Property	Value	Units	Test Method
Density	0.92	g/cm ³	ASTM D792
Hardness (Durometer)	40 - 90	Shore A	ASTM D2240
Tensile Strength	500 - 2500	psi	ASTM D412
Ultimate Elongation	300 - 850	%	ASTM D412
Compression Set	Poor to Good (25 - 50%)	%	ASTM D395
Operating Temperature Range	-40 to 120	°C	-
Gas Permeability	Excellent (Very Low)	-	ASTM D1434

Chemical Resistance

Butyl rubber exhibits strong resistance to a variety of chemicals, which is attributed to its saturated polymer backbone.^[1]

Chemical Agent	Resistance Rating	Test Method
Acids (Dilute)	Excellent	ASTM D471
Acids (Concentrated)	Good to Excellent	ASTM D471
Alkalis	Excellent	ASTM D471
Alcohols	Excellent	ASTM D471
Ketones (e.g., Acetone, MEK)	Good	ASTM D471
Oils (Petroleum-based)	Poor	ASTM D471
Gasoline, Solvents	Poor	ASTM D471
Water	Excellent	ASTM D471
Ozone and UV Radiation	Excellent	ASTM D1149

Experimental Protocols

Accurate characterization of **butyl rubber** is essential for quality control and research. Below are summaries of standard methodologies.

Molecular Weight Determination by Gel Permeation Chromatography (GPC)

GPC, also known as Size Exclusion Chromatography (SEC), is used to determine the molecular weight and molecular weight distribution of **butyl rubber**.[\[11\]](#)

Methodology:

- **Sample Preparation:** Dissolve a known concentration of the **butyl rubber** sample in a suitable solvent (e.g., tetrahydrofuran (THF) or hexane).[\[12\]](#) The solution should be filtered to remove any insoluble particles.[\[12\]](#)
- **Instrumentation:** Utilize a GPC system equipped with a refractive index (RI) detector. The system should have columns suitable for high molecular weight polymers, such as PLgel 10 μm MIXED-B columns.[\[12\]](#)
- **Calibration:** Generate a calibration curve using narrow molecular weight standards, such as polystyrene (PS) or polyisobutylene (PIB) standards.[\[11\]](#) The Universal Calibration principle can be applied using Mark-Houwink constants for **butyl rubber**.[\[11\]](#)
- **Analysis:** Inject the filtered sample solution into the GPC system. The polymer molecules are separated based on their hydrodynamic volume as they pass through the porous gel of the columns.
- **Data Processing:** The molecular weight distribution is calculated from the elution profile by comparing it to the calibration curve.

Isoprene Content and Structure by Nuclear Magnetic Resonance (NMR) Spectroscopy

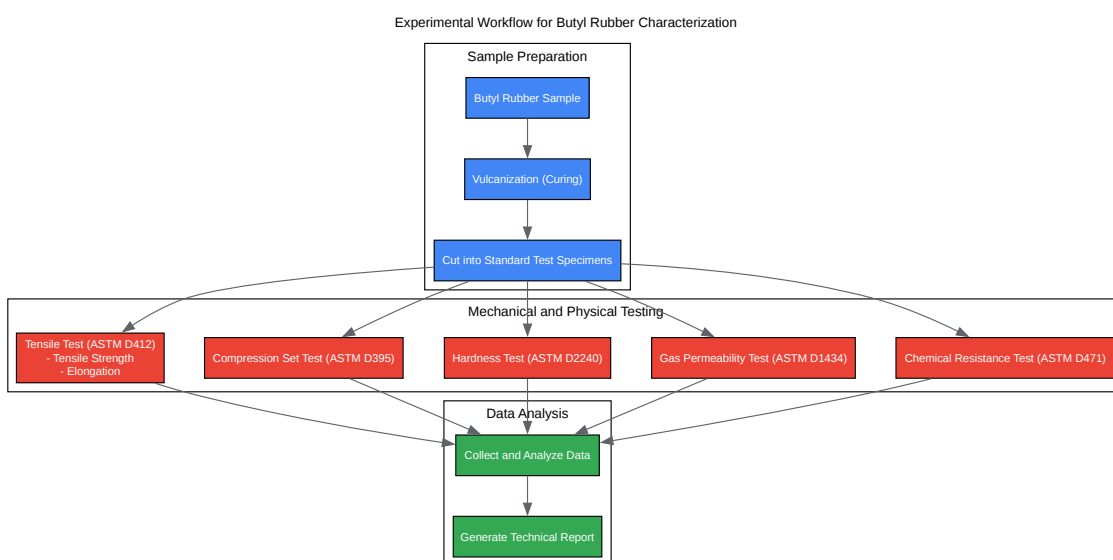
NMR spectroscopy is a powerful tool for determining the chemical structure and monomer composition of **butyl rubber**.[\[4\]](#)

Methodology:

- Sample Preparation: Dissolve a small amount of the **butyl rubber** sample in a deuterated solvent (e.g., deuterated chloroform, CDCl_3).
- Instrumentation: Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Acquire ^1H NMR and ^{13}C NMR spectra.
- Spectral Analysis:
 - In the ^1H NMR spectrum, the signals corresponding to the isoprene units can be identified and integrated. For instance, the olefinic protons of the 1,4-isoprene unit typically appear around 5.1 ppm.[\[13\]](#)
 - The isobutylene protons will give rise to large signals at different chemical shifts.
 - By comparing the integral of the isoprene signals to the integral of the isobutylene signals, the molar percentage of isoprene in the copolymer can be quantitatively determined.[\[4\]](#)

Mechanical Properties Testing

Standardized tests are used to measure the mechanical properties of vulcanized **butyl rubber**.



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Caption: General workflow for mechanical and physical testing.

Tensile Testing (ASTM D412):[\[1\]](#)

- Specimen: Use dumbbell-shaped test specimens cut from a vulcanized rubber sheet.[14]
- Procedure: The specimen is placed in the grips of a universal testing machine. It is then pulled at a constant rate (typically 500 mm/min) until it breaks.[14]
- Measurements: The force required to stretch the specimen and the elongation at break are recorded. Tensile strength (maximum stress before breaking) and ultimate elongation are calculated.[1]

Compression Set (ASTM D395):[9]

- Specimen: Use a cylindrical button-shaped specimen.
- Procedure: The specimen is compressed to a specified percentage of its original height (e.g., 25%) and held under this compression for a set time at a specific temperature (e.g., 22 hours at 70°C).[8]
- Measurement: After the test period, the force is removed, and the specimen is allowed to cool for 30 minutes. The final thickness is measured, and the compression set is calculated as the percentage of the original deflection that is not recovered.[15]

Chemical Resistance (ASTM D471):[16]

- Specimen: Prepare standard-sized rubber specimens.[17]
- Procedure: The initial mass, volume, and hardness of the specimens are measured. The specimens are then fully immersed in the test liquid under controlled temperature and time conditions.[18]
- Measurement: After immersion, the specimens are removed, dried, and their mass, volume, and hardness are measured again. The percentage change in these properties is calculated to determine the effect of the liquid.[18]

Conclusion

Butyl rubber is a versatile synthetic elastomer with a unique combination of properties derived from its chemical structure. Its low permeability to gases, excellent chemical and environmental resistance, and high damping capabilities make it indispensable in a wide range of demanding

applications. A thorough understanding of its structure, synthesis, and properties, characterized through standardized experimental protocols, is crucial for material scientists and engineers in optimizing its use and developing new applications.

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